

1,2-Ethanediol, dipropanoate chemical properties

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Compound of Interest

Compound Name: 1,2-Ethanediol, dipropanoate

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An In-depth Technical Guide to the Chemical Properties of **1,2-Ethanediol, dipropanoate**

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Ethanediol, dipropanoate**, catering to researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy access and comparison of data.

Chemical Identity

1,2-Ethanediol, dipropanoate, also known as ethylene glycol dipropionate, is a diester of ethylene glycol and propionic acid.

- IUPAC Name: 2-propanoyloxyethyl propanoate[1]
- CAS Number: 123-80-8[1][2][3]
- Molecular Formula: C₈H₁₄O₄[2][3][4]
- Molecular Weight: 174.19 g/mol [1][2][4]
- InChI Key: UMNVUZRZKPVECS-UHFFFAOYSA-N[1][3]
- Canonical SMILES: CCC(=O)OCCOC(=O)CC[4][5]

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **1,2-Ethanediol, dipropanoate**.

Table 1: Physical Properties

Property	Value	Source
Physical State	Liquid[1][2][4]	PubChem, Benchchem, chemicalbook.com
Appearance	Colorless liquid	Inferred from general properties
Boiling Point	216.4 °C at 760 mmHg[5]	Alfa Chemistry
Flash Point	98.3 °C[5]	Alfa Chemistry
Density	1.039 g/cm ³ [5]	Alfa Chemistry
Solubility	Slightly soluble in water.[1][2] [6] Soluble in water 0.16% by weight.[4]	PubChem, Benchchem, NOAA, chemicalbook.com

Table 2: Chemical and Safety Properties

Property	Value	Source
Reactivity	Reacts with acids to liberate heat along with alcohols and acids. Strong oxidizing acids may cause a vigorous reaction. Heat is also generated by the interaction with caustic solutions. Flammable hydrogen is generated by mixing with alkali metals and hydrides.[2][6]	PubChem, NOAA
Stability	Stable under normal conditions.[7]	Fisher Scientific
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases, Strong reducing agents.[7]	Fisher Scientific
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂).[7]	Fisher Scientific

Synthesis of 1,2-Ethanediol, dipropanoate

The primary method for synthesizing **1,2-Ethanediol, dipropanoate** is through the esterification of ethylene glycol with propionic acid. This reaction can be catalyzed by an acid. [1] Another route is via transesterification.[1]

Esterification Pathway

The following diagram illustrates the general acid-catalyzed esterification reaction for the synthesis of **1,2-Ethanediol, dipropanoate**.

Caption: Acid-catalyzed esterification of ethylene glycol and propionic acid.

Experimental Protocols

Detailed, step-by-step experimental protocols for the determination of the physicochemical properties of **1,2-Ethanediol, dipropanoate** are not readily available in the public domain. However, standard analytical techniques are employed for its characterization.

Gas Chromatography/Mass Spectrometry (GC/MS)

GC/MS is a common technique for the identification and quantification of **1,2-Ethanediol, dipropanoate**. The NIST Chemistry WebBook provides mass spectrum data for this compound, which is essential for its identification.^{[3][8]} The general workflow for such an analysis is depicted below.

Caption: General workflow for GC/MS analysis.

Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR spectroscopy is used to identify the functional groups present in a molecule. The spectrum for **1,2-Ethanediol, dipropanoate** would show characteristic ester carbonyl (C=O) stretching bands. PubChem provides information that an FTIR spectrum obtained via the capillary film technique is available.^[2]

Safety and Handling

1,2-Ethanediol, dipropanoate is a combustible liquid.^{[4][7]} Direct contact should be avoided.^{[1][2][5]} Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as safety goggles and gloves.^[7] Ensure adequate ventilation when handling this chemical.^[7]

In case of a spill: Eliminate all ignition sources.^[2] Absorb the spill with a non-combustible material like dry earth or sand and transfer it to a suitable container for disposal.^{[2][6]}

Firefighting: Use dry chemical, CO₂, water spray, or alcohol-resistant foam.^{[2][6]} Water spray may be inefficient.^[2]

This guide provides a foundational understanding of the chemical properties of **1,2-Ethanediol, dipropanoate**. For further in-depth research, consulting specialized chemical databases and peer-reviewed literature is recommended.

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